

Crystalline Structure of 2-Myristyldipalmitin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Myristyldipalmitin

Cat. No.: B1198162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Myristyldipalmitin (PMP) is a mixed-acid triglyceride of significant interest in various fields, including pharmaceuticals, food science, and materials science. Its physical properties, which are largely dictated by its crystalline structure and polymorphic behavior, are critical for its functionality in different applications. This technical guide provides an in-depth analysis of the crystalline structure of **2-Myristyldipalmitin**, focusing on its known polymorphic forms and the experimental methodologies used for their characterization.

Polymorphism of 2-Myristyldipalmitin

Triglycerides commonly exhibit polymorphism, the ability to exist in multiple crystalline forms with different molecular packing, which in turn affects their melting points, stability, and other physical characteristics. **2-Myristyldipalmitin** has been shown to exhibit at least three polymorphic forms: alpha (α), beta prime (β'), and beta (β).^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for the different polymorphic forms of **2-Myristyldipalmitin**, based on the foundational work in the field.

Table 1: Melting Points of **2-Myristyldipalmitin** Polymorphs^[1]

Polymorphic Form	Melting Point (°C)
Alpha (α)	44.2
Beta Prime (β')	52.5
Beta (β)	55.8

Table 2: X-Ray Diffraction Long Spacings (d/n) for **2-Myristyldipalmitin** Polymorphs[1]

Polymorphic Form	Long Spacing (Å)
Alpha (α)	42.8
Beta Prime (β')	39.2
Beta (β)	39.2

Experimental Protocols

The characterization of the crystalline structure of **2-Myristyldipalmitin** involves several key experimental techniques. The following sections detail the methodologies employed in the seminal studies of this compound.

Synthesis of 2-Myristyldipalmitin

The synthesis of **2-Myristyldipalmitin** for structural analysis was achieved through the reaction of the corresponding mono- and diglycerides with myristyl chloride, following established methods of the time.[1]

Capillary Melting Point Determination

The melting points of the different polymorphic forms were determined using the capillary melting point (c.m.p.) method.[1]

- Alpha (α) and Beta Prime (β') Forms: The "rapid c.m.p." technique was used. This involves a relatively fast heating rate to observe the melting of these less stable forms before they can transform into a more stable polymorph.

- Beta (β) Form: The "solvent c.m.p." method was employed. This technique is suitable for the most stable form, where the sample is crystallized from a solvent prior to the melting point determination.

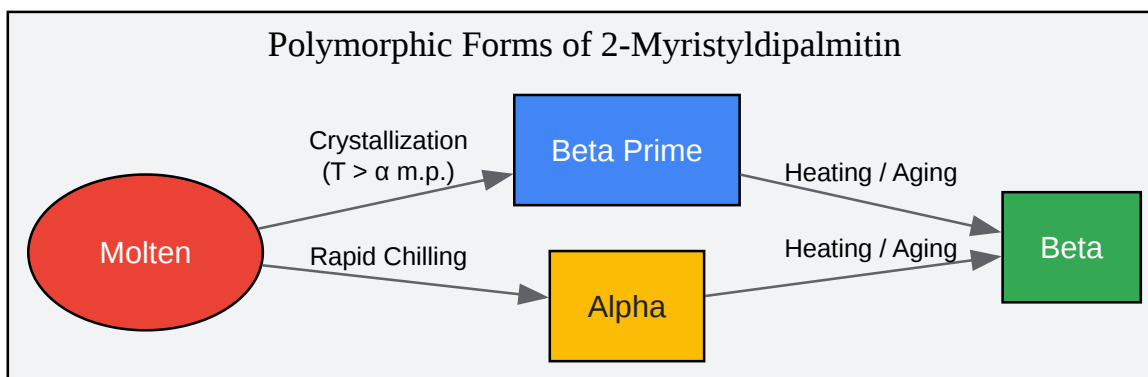
X-Ray Diffraction (XRD) Analysis

Powder X-ray diffraction was the primary technique used to identify and characterize the different crystalline forms by measuring their characteristic diffraction patterns, particularly the long spacings.

- Sample Preparation:
 - Alpha (α) Form: This form was obtained by rapidly chilling the molten glyceride.
 - Beta Prime (β') Form: This form was obtained by crystallizing the glyceride from the melt at a temperature 0.5 to 1°C above the alpha melting point.
 - Beta (β) Form: The most stable beta form was obtained through the transformation of the alpha or beta prime forms by storing them at a temperature between 50-60°C for 10-15 days. It was also the typical result of crystallization from solvents like acetone, ether, or isopropyl alcohol.
- Data Acquisition: X-ray diffraction patterns were recorded to determine the d-spacings, which correspond to the distances between crystallographic planes. The long spacing is particularly indicative of the overall packing of the triglyceride molecules.

Polymorphic Transitions of 2-Myristyldipalmitin

The different polymorphic forms of **2-Myristyldipalmitin** are interconvertible, typically transitioning from less stable to more stable forms upon heating or over time. The following diagram illustrates the logical relationship between these polymorphs.



[Click to download full resolution via product page](#)

Caption: Polymorphic transitions of **2-Myristyldipalmitin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Crystalline Structure of 2-Myristyldipalmitin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1198162#crystalline-structure-of-2-myristyldipalmitin\]](https://www.benchchem.com/product/b1198162#crystalline-structure-of-2-myristyldipalmitin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com